

5-Amino-2-mercaptobenzimidazole: A Comprehensive Technical Review

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Compound of Interest

Compound Name: 5-Amino-2-mercaptobenzimidazole

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For Researchers, Scientists, and Drug Development Professionals

Introduction

5-Amino-2-mercaptobenzimidazole (5-A-2MBI) is a versatile heterocyclic compound featuring a benzimidazole core functionalized with both an amino and a thiol group. This unique structure imparts a wide range of chemical reactivity and biological activities, making it a molecule of significant interest in medicinal chemistry, materials science, and analytical chemistry.[1][2] Its applications range from being a key intermediate in the synthesis of pharmaceuticals, such as the anti-ulcer drug ilaprazole, to a component in advanced materials like functionalized nanoparticles with potent antimicrobial properties.[1][3][4] Furthermore, its ability to form protective films on metal surfaces has established its role as an effective corrosion inhibitor.[2] This technical guide provides an in-depth review of the synthesis, chemical properties, and diverse applications of **5-Amino-2-mercaptobenzimidazole**, with a focus on quantitative data and detailed experimental protocols.

Chemical Properties and Synthesis

5-Amino-2-mercaptobenzimidazole is an off-white to light brown solid with a molecular formula of $C_7H_7N_3S$ and a molecular weight of 165.22 g/mol.[2] The presence of both a primary amine and a thiol group makes it a reactive molecule capable of undergoing a variety of chemical transformations.

Table 1: Physicochemical Properties of 5-Amino-2-mercaptobenzimidazole

Property	Value	Reference(s)
Molecular Formula	C ₇ H ₇ N ₃ S	
Molecular Weight	165.22 g/mol	
Melting Point	240-244 °C	
Appearance	Off-white to light brown solid	[5]
CAS Number	2818-66-8	

Synthesis of 5-Amino-2-mercaptobenzimidazole

A common and effective method for the synthesis of **5-Amino-2-mercaptobenzimidazole** involves the reduction of a nitro-substituted precursor, 2-mercapto-5-nitrobenzimidazole.

Experimental Protocol: Synthesis of **5-Amino-2-mercaptobenzimidazole**[5]

- **Reaction Setup:** A mixture of 2-mercapto-5-nitrobenzimidazole (10.0 g, 51.23 mmol) and iron fillings (8.0 g, 143.24 mmol) in ethanol (80 mL) and water (10 mL) is placed in a round-bottom flask equipped with a reflux condenser.
- **Acid Addition:** The mixture is heated to reflux, and concentrated hydrochloric acid (1.2 mL) is added dropwise over approximately 12 minutes.
- **Reflux:** The resulting dark brown mixture is refluxed for an additional 1.5 hours.
- **Neutralization and Filtration:** The reaction mixture is cooled in an ice bath and neutralized to pH 7.0 with a saturated sodium bicarbonate solution. The mixture is then diluted with ethanol (50 mL), slurried with celite (0.82 g), and filtered through a bed of celite. The filter cake is washed with ethanol (3 x 100 mL).
- **Isolation and Crystallization:** The combined filtrate is concentrated under reduced pressure to yield a light brown solid. The crude product is then crystallized from hot water to afford **5-Amino-2-mercaptobenzimidazole** as a light brown solid.

Yield: 6.74 g (80%)

Table 2: Spectroscopic Data for 5-Amino-2-mercaptobenzimidazole[6]

Technique	Data
¹ H-NMR (DMSO)	δ: 4.98 (br. s, 2H, -NH ₂), 6.40-6.43 (m, 2H, Ar-H), 6.81-6.85 (d, J=9.0 Hz, 1H, Ar-H), 12.06 (br. s, 1H, -NH)
¹³ C-NMR (DMSO)	δ: 165.9 (C=S), 144.9, 133.4, 123.6, 109.8, 94.4 (Ar-C)
IR (KBr, cm ⁻¹)	3362, 3295, 3173, 1637, 1622, 1507

Applications in Medicinal Chemistry and Drug Development

The benzimidazole scaffold is a well-established pharmacophore in medicinal chemistry, and **5-Amino-2-mercaptobenzimidazole** serves as a valuable building block for the synthesis of various bioactive molecules.[4]

Antimicrobial Activity

5-Amino-2-mercaptobenzimidazole and its derivatives have demonstrated notable antibacterial and antifungal properties.[2] A particularly promising area of research is the functionalization of nanoparticles with 5-A-2MBI to enhance their antimicrobial efficacy.

5-Amino-2-mercaptobenzimidazole Functionalized Gold Nanoparticles (5-A-2MBI_Au NPs)

Recent studies have shown that gold nanoparticles functionalized with 5-A-2MBI exhibit potent antibacterial activity against carbapenem-resistant Gram-negative bacteria (CR-GNB).[4]

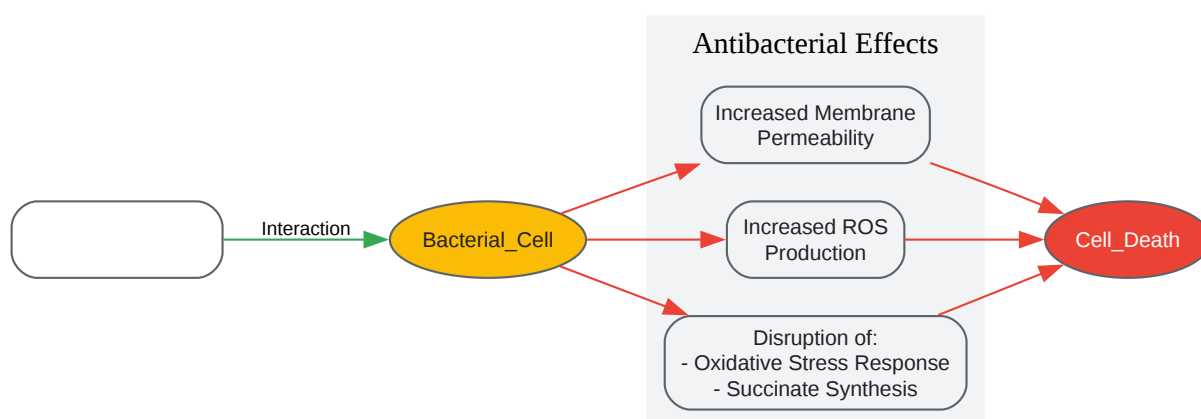
Table 3: Minimum Inhibitory Concentrations (MIC) of 5-A-2MBI and its Gold Nanoparticle Conjugate[1]

Compound	Organism(s)	MIC (µg/mL)
5-A-2MBI	Carbapenem-Resistant Gram-Negative Bacteria (CR-GNB)	128
Gold Nanoparticles (Au NPs)	CR-GNB	256
5-A-2MBI_Au NPs	CR-GNB	2

Mechanism of Antibacterial Action of 5-A-2MBI_Au NPs

The enhanced antibacterial effect of 5-A-2MBI_Au NPs is attributed to a multi-faceted mechanism that targets bacterial cells.^[1] This includes:

- **Enhanced Membrane Permeability:** The nanoparticles disrupt the integrity of the bacterial cell membrane.
- **Increased Reactive Oxygen Species (ROS) Generation:** The particles induce oxidative stress within the bacteria.
- **Disruption of Intracellular Processes:** The nanoparticles interfere with oxidative stress response and succinate synthesis.^[1]



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Proposed antibacterial mechanism of 5-A-2MBI_Au NPs.

Experimental Protocol: Synthesis of 5-A-2MBI Functionalized Gold Nanoparticles (5-A-2MBI_Au NPs)

A one-pot synthesis method is employed for the preparation of 5-A-2MBI_Au NPs.[4]

- **Preparation of Solutions:** Prepare an aqueous solution of $\text{HAuCl}_4 \cdot 3\text{H}_2\text{O}$ and a solution of **5-Amino-2-mercaptobenzimidazole**.
- **Mixing:** The two solutions are mixed under specific temperature and pH conditions.
- **Reduction:** 5-A-2MBI acts as a reducing agent for the gold salt, leading to the formation of gold nanoparticles.
- **Functionalization:** The in-situ formed gold nanoparticles are simultaneously functionalized with 5-A-2MBI.
- **Purification:** The resulting 5-A-2MBI_Au NPs are purified through centrifugation and washing steps.

Application as a Corrosion Inhibitor

5-Amino-2-mercaptobenzimidazole has been investigated as a corrosion inhibitor for various metals, including copper and carbon steel, in acidic environments.[5][6] Its effectiveness stems from its ability to adsorb onto the metal surface, forming a protective barrier that hinders the corrosion process. The presence of nitrogen and sulfur atoms in the molecule's structure facilitates strong coordinate bonding with the metal surface.[2]

Electrochemical Studies

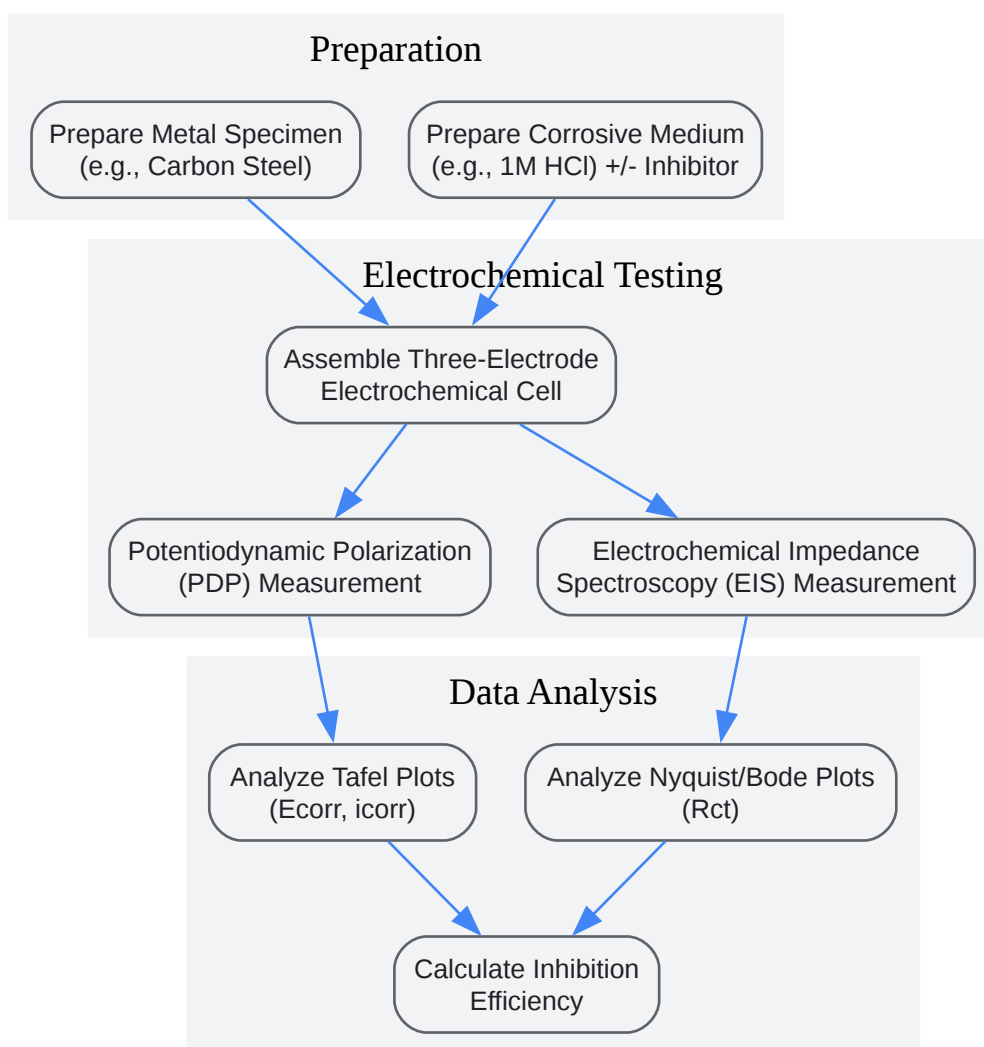
Electrochemical techniques such as potentiodynamic polarization (PDP) and electrochemical impedance spectroscopy (EIS) are commonly used to evaluate the performance of corrosion inhibitors. These studies have indicated that 5-A-2MBI and its derivatives can act as mixed-type inhibitors, meaning they suppress both the anodic and cathodic reactions of the corrosion process.[6]

Table 4: Corrosion Inhibition Efficiency of Benzimidazole Derivatives

Inhibitor	Metal	Corrosive Medium	Max. Inhibition Efficiency (%)	Reference(s)
Benzimidazole derivative (B1)	Carbon Steel (X56)	1.0 M HCl	92.11	[6]
Benzimidazole derivative (B2)	Carbon Steel (X56)	1.0 M HCl	94.64	[6]
Benzimidazole derivative (B3)	Carbon Steel (X56)	1.0 M HCl	95.92	[6]

Experimental Protocol: Evaluation of Corrosion Inhibition

- **Material Preparation:** Metal specimens (e.g., carbon steel coupons) are polished, cleaned, and dried.
- **Electrochemical Cell Setup:** A standard three-electrode cell is used, with the metal specimen as the working electrode, a platinum wire as the counter electrode, and a saturated calomel electrode (SCE) as the reference electrode.
- **Electrolyte:** The corrosive medium (e.g., 1 M HCl) is prepared with and without various concentrations of the inhibitor.
- **Potentiodynamic Polarization (PDP):** The potential of the working electrode is scanned over a defined range, and the resulting current is measured to obtain Tafel plots. From these plots, corrosion potential (E_{corr}) and corrosion current density (i_{corr}) are determined.
- **Electrochemical Impedance Spectroscopy (EIS):** A small amplitude AC signal is applied to the working electrode at the open circuit potential, and the impedance is measured over a range of frequencies. The data is often analyzed by fitting to an equivalent electrical circuit to determine parameters like charge transfer resistance (R_{ct}).



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